

N-Acetyl-D-glucosamine-13C6: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-Acetyl-D-glucosamine-13C6*

Cat. No.: *B12393212*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N-Acetyl-D-glucosamine-13C6**, a stable isotope-labeled monosaccharide crucial for metabolic research and drug development. Due to the limited availability of specific safety data for the isotopically labeled compound, this document primarily relies on the well-established safety profile of its non-labeled counterpart, N-Acetyl-D-glucosamine. The introduction of carbon-13 isotopes is not expected to alter the chemical reactivity or toxicological properties of the molecule.

Chemical and Physical Properties

N-Acetyl-D-glucosamine-13C6 is the N-acetyl derivative of glucosamine in which the six carbon atoms have been replaced with the carbon-13 isotope. This labeling makes it a valuable tracer for *in vivo* and *in vitro* studies of metabolic pathways, particularly those involving glycosylation.

Property	Value	References
Appearance	White to off-white powder	[1]
Molecular Formula	$^{13}\text{C}_6\text{C}_2\text{H}_{15}\text{NO}_6$	[1]
Molecular Weight	Approximately 227.16 g/mol	[1]
Melting Point	211 °C (decomposes)	[1]
Solubility	Soluble in water (50 mg/mL)	[1]
Storage Temperature	-20°C	[1]

Hazard Identification and Safety Precautions

N-Acetyl-D-glucosamine is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008.[\[2\]](#)[\[3\]](#) However, as with any chemical, appropriate safety precautions should be taken.

Potential Hazards:

- May cause mild skin and eye irritation upon contact.
- Inhalation of dust may cause respiratory tract irritation.[\[4\]](#)
- As with many organic powders, fine dust dispersed in the air in sufficient concentrations can create a potential dust explosion hazard in the presence of an ignition source.[\[4\]](#)

Recommended Personal Protective Equipment (PPE):

PPE	Specification	References
Eye Protection	Safety glasses or goggles.	[1] [2]
Hand Protection	Impervious gloves (e.g., nitrile rubber).	[2]
Respiratory Protection	Not required under normal use. If dust is generated, a dust mask (e.g., N95) is recommended.	[1] [2]
Body Protection	Laboratory coat.	[2]

Handling and Storage

Safe Handling:

- Limit all unnecessary personal contact.[\[5\]](#)
- Use in a well-ventilated area.[\[5\]](#)
- Avoid generating dust.[\[5\]](#)
- Ground all equipment containing the material to prevent static discharge.[\[4\]](#)
- Avoid contact with incompatible materials such as strong acids and bases.[\[3\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)
- The recommended storage temperature is -20°C.[\[1\]](#)

First Aid and Emergency Procedures

Situation	First Aid Measures	References
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.	[2][4]
Skin Contact	Wash off with soap and plenty of water.	[2]
Eye Contact	Flush eyes with water as a precaution for at least 15 minutes.	[2][4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention if a large amount is swallowed or if symptoms appear.	[2][4]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. For large fires, use water spray, fog, or foam.[2][4]	
Accidental Release	Sweep up the spilled solid, avoiding dust generation, and place it in a suitable container for disposal. Clean the contaminated surface with water.[2][4]	

Disposal Considerations

Dispose of **N-Acetyl-D-glucosamine-13C6** and its containers in accordance with local, regional, and national regulations. It may be disposed of as a non-hazardous waste.[2]

Experimental Protocols

N-Acetyl-D-glucosamine-13C6 is primarily used as a tracer in metabolic studies. Below are generalized protocols for its use in cell culture and subsequent analysis.

Cell Culture Labeling

Objective: To incorporate **N-Acetyl-D-glucosamine-13C6** into cellular glycoproteins for metabolic analysis.

Methodology:

- Preparation of Stock Solution: Aseptically prepare a stock solution of **N-Acetyl-D-glucosamine-13C6** in a suitable solvent, such as sterile phosphate-buffered saline (PBS) or cell culture medium. The concentration of the stock solution will depend on the specific experimental requirements.
- Cell Seeding: Plate cells at an appropriate density in a multi-well plate or flask and allow them to adhere and grow overnight.
- Labeling: Remove the existing culture medium and replace it with fresh medium supplemented with the desired final concentration of **N-Acetyl-D-glucosamine-13C6**.
- Incubation: Incubate the cells for a specified period to allow for the uptake and incorporation of the labeled monosaccharide into cellular pathways.
- Cell Harvesting: After incubation, wash the cells with cold PBS to remove any unincorporated label. The cells can then be harvested for downstream analysis.

Sample Preparation for Mass Spectrometry

Objective: To prepare labeled cells for the analysis of **N-Acetyl-D-glucosamine-13C6** incorporation by mass spectrometry.

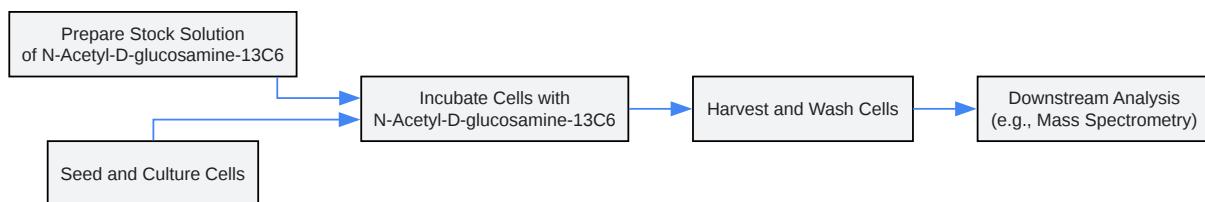
Methodology:

- Cell Lysis: Lyse the harvested cells using a suitable lysis buffer containing protease inhibitors.

- Protein Precipitation: Precipitate the proteins from the cell lysate using a solvent such as cold acetonitrile.
- Separation: Centrifuge the sample to pellet the precipitated protein and collect the supernatant containing the labeled metabolites.
- Derivatization (Optional): Depending on the analytical method, derivatization of the metabolites may be necessary to improve their chromatographic separation and mass spectrometric detection.
- Analysis: Analyze the prepared sample using liquid chromatography-tandem mass spectrometry (LC-MS/MS) to identify and quantify the incorporation of **N-Acetyl-D-glucosamine-13C6** into various metabolites.

Visualizations

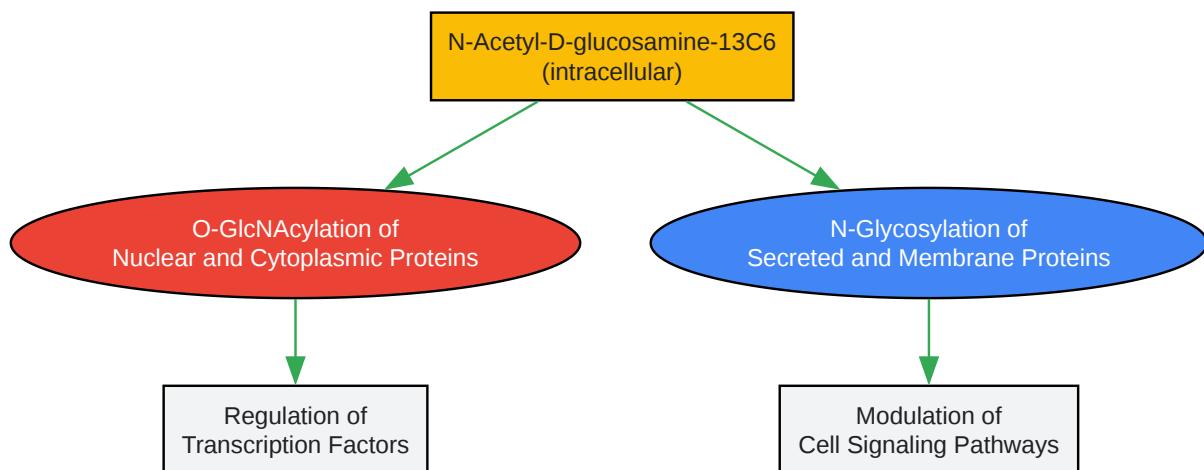
Experimental Workflow for Metabolic Labeling



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Caption: A generalized workflow for metabolic labeling experiments using **N-Acetyl-D-glucosamine-13C6**.

N-Acetylglucosamine Signaling Pathway Involvement



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Caption: Intracellular **N-Acetyl-D-glucosamine-13C6** can be incorporated into O- and N-linked glycosylation pathways, influencing cellular processes.[6]

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- To cite this document: BenchChem. [N-Acetyl-D-glucosamine-13C6: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12393212#n-acetyl-d-glucosamine-13c6-safety-and-handling-information>]

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